

# Terfluranol: Information for Protein Labeling and Purification Not Readily Available

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## Compound of Interest

Compound Name: Terfluranol

Cat. No.: B1228471

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Despite a comprehensive search for the application of **Terfluranol** in protein labeling and purification techniques, publicly available scientific literature and databases do not provide specific methods or protocols for its use in these biochemical applications.

While **Terfluranol** is identified as a chemical compound with the CAS Number 64396-09-4 and the molecular formula C<sub>17</sub>H<sub>17</sub>F<sub>3</sub>O<sub>2</sub>, its utility as a tool for researchers, scientists, and drug development professionals in the context of protein labeling and purification is not documented in the searched resources.<sup>[1]</sup>

General searches for **Terfluranol**'s interaction with proteins or its broader applications in biochemistry did not yield specific experimental protocols, quantitative data, or established workflows that would be necessary to generate the detailed application notes and protocols requested. The scientific literature extensively covers various other reagents and methods for protein labeling and purification, but **Terfluranol** does not appear to be a commonly used or cited compound for these purposes.

Therefore, it is not possible to provide the requested detailed application notes, protocols, data tables, or visualizations for the use of **Terfluranol** in protein labeling and purification at this time. Researchers seeking to label or purify proteins are advised to consult literature for established and well-documented techniques that utilize other more common reagents.

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## References

- 1. 64396-09-4 CAS MSDS (Terfluranol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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